

An In-depth Technical Guide to 1-Propylcyclohexanol: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: *1-Propylcyclohexanol*

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Abstract

1-Propylcyclohexanol is a tertiary alcohol with potential applications in organic synthesis and as an intermediate in the preparation of more complex molecules. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis via the Grignard reaction, and methods for its analytical characterization. While direct biological activity data for **1-Propylcyclohexanol** is not extensively documented in publicly available literature, its structural motif is relevant in medicinal chemistry, positioning it as a potentially useful building block for drug discovery and development programs.

Chemical and Physical Properties

1-Propylcyclohexanol, with the IUPAC name 1-propylcyclohexan-1-ol, is a cyclic tertiary alcohol.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory and research applications.

Table 1: General and Chemical Properties

Property	Value	Source(s)
IUPAC Name	1-propylcyclohexan-1-ol	[1]
Molecular Formula	C ₉ H ₁₈ O	[1]
Molecular Weight	142.24 g/mol	[1]
CAS Number	5445-24-9	[1]
Canonical SMILES	CCCC1(CCCCC1)O	[1]
InChI	InChI=1S/C9H18O/c1-2-6-9(10)7-4-3-5-8-9/h10H,2-8H2,1H3	[1]
XLogP3	2.4	[1]
Topological Polar Surface Area	20.2 Å ²	[1]
Rotatable Bond Count	2	
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

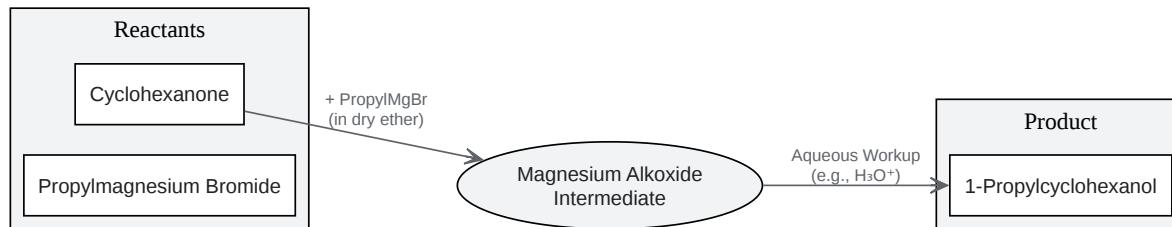
Table 2: Physical Properties

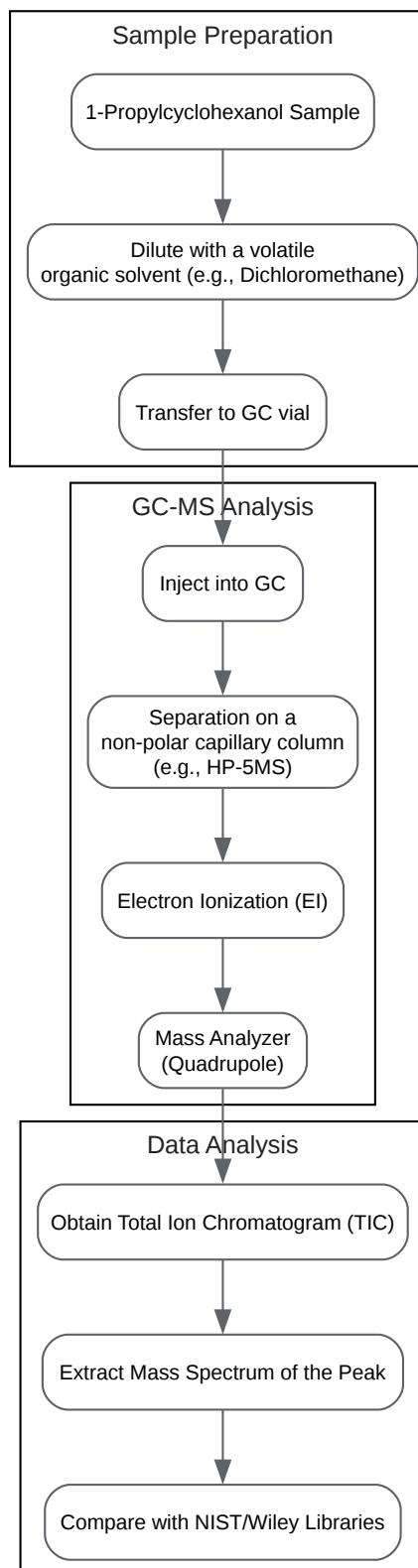
Property	Value	Source(s)
Appearance	Colorless liquid (presumed)	
Boiling Point	~209.85 °C (estimate)	
Melting Point	~36.9 °C (estimate)	
Density	~0.934 g/cm ³	
Flash Point	~76.5 °C	
Vapor Pressure	~0.116 mmHg at 25 °C	
Refractive Index	~1.468	
Solubility	Slightly soluble in water	

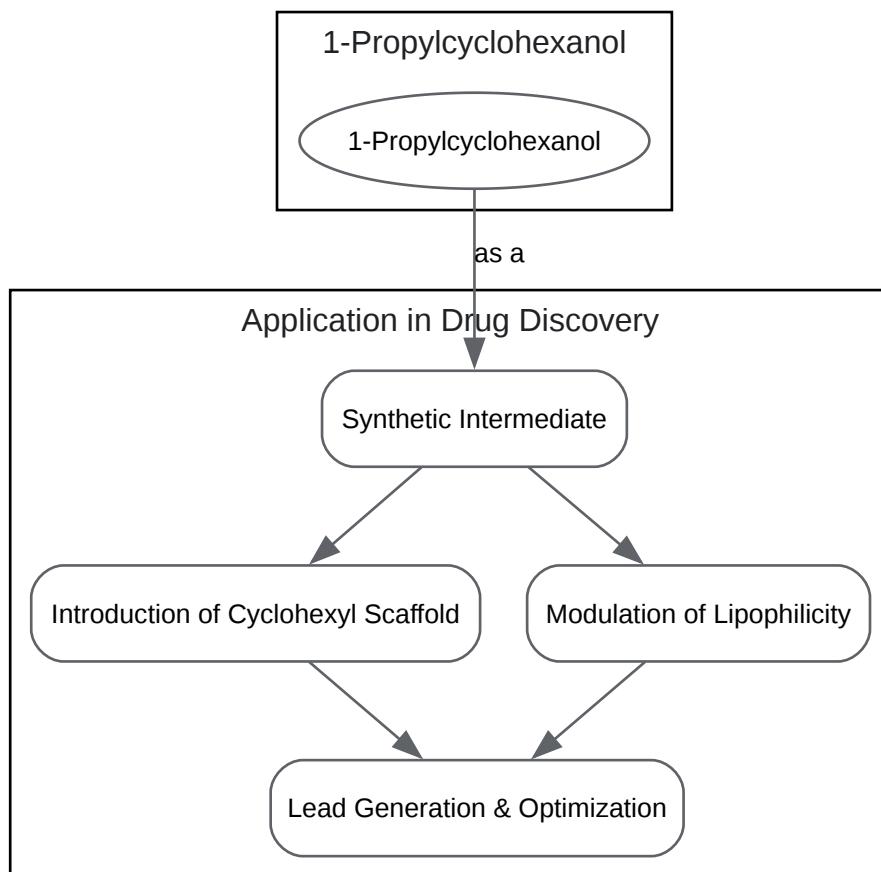
Synthesis of 1-Propylcyclohexanol via Grignard Reaction

The most common and efficient method for the synthesis of **1-Propylcyclohexanol** is the Grignard reaction, which involves the nucleophilic addition of a propyl Grignard reagent to cyclohexanone. This reaction is a cornerstone of carbon-carbon bond formation in organic chemistry.

Reaction Scheme







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References

- 1. 1-Propylcyclohexanol | C9H18O | CID 138504 - PubChem [pubchem.ncbi.nlm.nih.gov]
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